

Commercial Suppliers of High-Purity (Rac)-Etomidate acid-d5: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (Rac)-Etomidate acid-d5

Cat. No.: B15600177

[Get Quote](#)

For researchers, scientists, and drug development professionals requiring high-purity (Rac)-Etomidate acid-d5 for use as an internal standard in quantitative analysis, several commercial suppliers offer this deuterated compound. This technical guide provides an in-depth overview of the available products, their specifications, and detailed experimental protocols for their application in liquid chromatography-tandem mass spectrometry (LC-MS/MS) assays.

Commercial Supplier Data

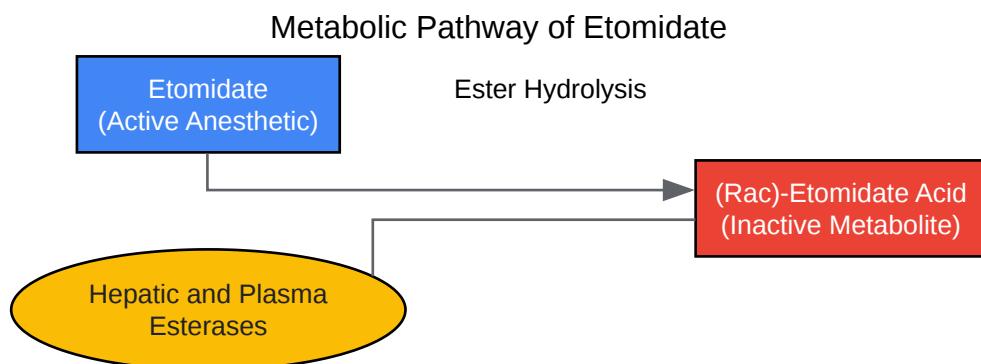
(Rac)-Etomidate acid-d5 is a deuterated analog of etomidate acid, the primary and inactive metabolite of the anesthetic agent etomidate.^{[1][2]} The incorporation of five deuterium atoms provides a stable isotopic label, making it an ideal internal standard for minimizing variability and improving the accuracy of quantitative bioanalytical methods.^[3] Below is a summary of the quantitative data available from prominent commercial suppliers.

Supplier	Catalog Number	Purity	Isotopic Purity	Molecular Formula	Molecular Weight	Form
MedchemExpress	HY-116666S	≥98% (by HPLC)	Not specified	C ₁₂ H ₇ D ₅ N ₂ O ₂	221.27	Solid
InvivoChem	V102670	≥98%	Not specified	C ₁₂ H ₇ D ₅ N ₂ O ₂	221.27	Solid
Cayman Chemical	43013 (non-deuterated)	≥98%	N/A	C ₁₂ H ₁₂ N ₂ O ₂	216.2	Solid

Note: While Cayman Chemical is a prominent supplier of etomidate and its metabolites, a specific product page for **(Rac)-Etomidate acid-d5** was not identified at the time of this guide's compilation. The data for the non-deuterated form is provided for reference. Researchers should contact suppliers directly to obtain certificates of analysis for the most up-to-date and lot-specific data.

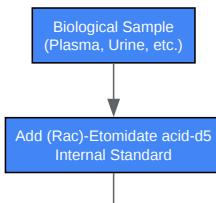
Metabolic Pathway of Etomidate

Etomidate is rapidly metabolized in the liver and plasma by esterases, which hydrolyze the ethyl ester group to form the inactive carboxylic acid metabolite, etomidate acid.^{[1][2]} This biotransformation is a critical step in the clearance of the anesthetic.

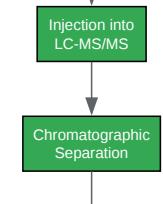


Quantitative Bioanalytical Workflow

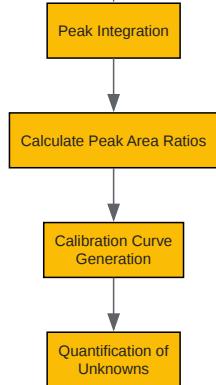
Sample Preparation



LC-MS/MS Analysis



Data Processing

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Etomidate - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 2. Etomidate - Wikipedia [en.wikipedia.org]
- 3. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Commercial Suppliers of High-Purity (Rac)-Etomidate acid-d5: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15600177#commercial-suppliers-of-high-purity-rac-etomidate-acid-d5>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

